

Personal protective equipment for handling Benzyl benzoate-d5

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Compound of Interest

Compound Name: Benzyl benzoate-d5

Cat. No.: B12400445

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Essential Safety and Handling Guide for Benzyl Benzoate-d5

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Benzyl benzoate-d5**. The following procedures are designed to ensure safe laboratory practices and minimize exposure risk.

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **Benzyl benzoate-d5** to prevent skin and eye contact, and inhalation.

PPE Category	Recommended Equipment
Eye/Face Protection	Chemical splash goggles or safety glasses with side protection. [1] [2]
Hand Protection	Wear suitable chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices. [3]
Skin and Body Protection	Lab coat or other protective clothing to prevent skin exposure. [1] [4] In case of a large spill, a full suit may be necessary. [1]
Respiratory Protection	Work in a well-ventilated area or under a chemical fume hood. [1] [5] If ventilation is insufficient or for large spills, use an approved/certified vapor respirator. [1]

Health and Safety Data

Benzyl benzoate-d5 is harmful if swallowed and is toxic to aquatic life with long-lasting effects. [\[6\]](#)[\[7\]](#)[\[8\]](#) The primary hazards are associated with the benzyl benzoate molecule; the deuterium labeling is not expected to significantly alter its chemical reactivity.

Hazard Classification	GHS Statements
Acute Toxicity (Oral)	H302: Harmful if swallowed. [6]
Hazardous to the Aquatic Environment (Chronic)	H411: Toxic to aquatic life with long lasting effects. [6] [7]

Physical and Chemical Properties	Value
Physical State	Liquid.[1]
Flash Point	147.8°C (298°F) (Closed Cup).[1]
Auto-ignition Temperature	480°C (896°F).[1][5]
Solubility	Insoluble in cold water. Soluble in methanol, acetone, and n-octanol.[1]
Incompatibilities	Reactive with strong oxidizing agents.[1][5][6]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Ensure that an eyewash station and safety shower are readily accessible.[1]
- Perform all handling operations within a certified chemical fume hood to ensure adequate ventilation.[1][6]
- Don all required PPE as specified in the table above.
- If weighing a solid form, use a tared weigh boat or paper. For liquids, use a tared, sealed container.
- Minimize the creation of dust or aerosols.

2. Dissolving and Transferring:

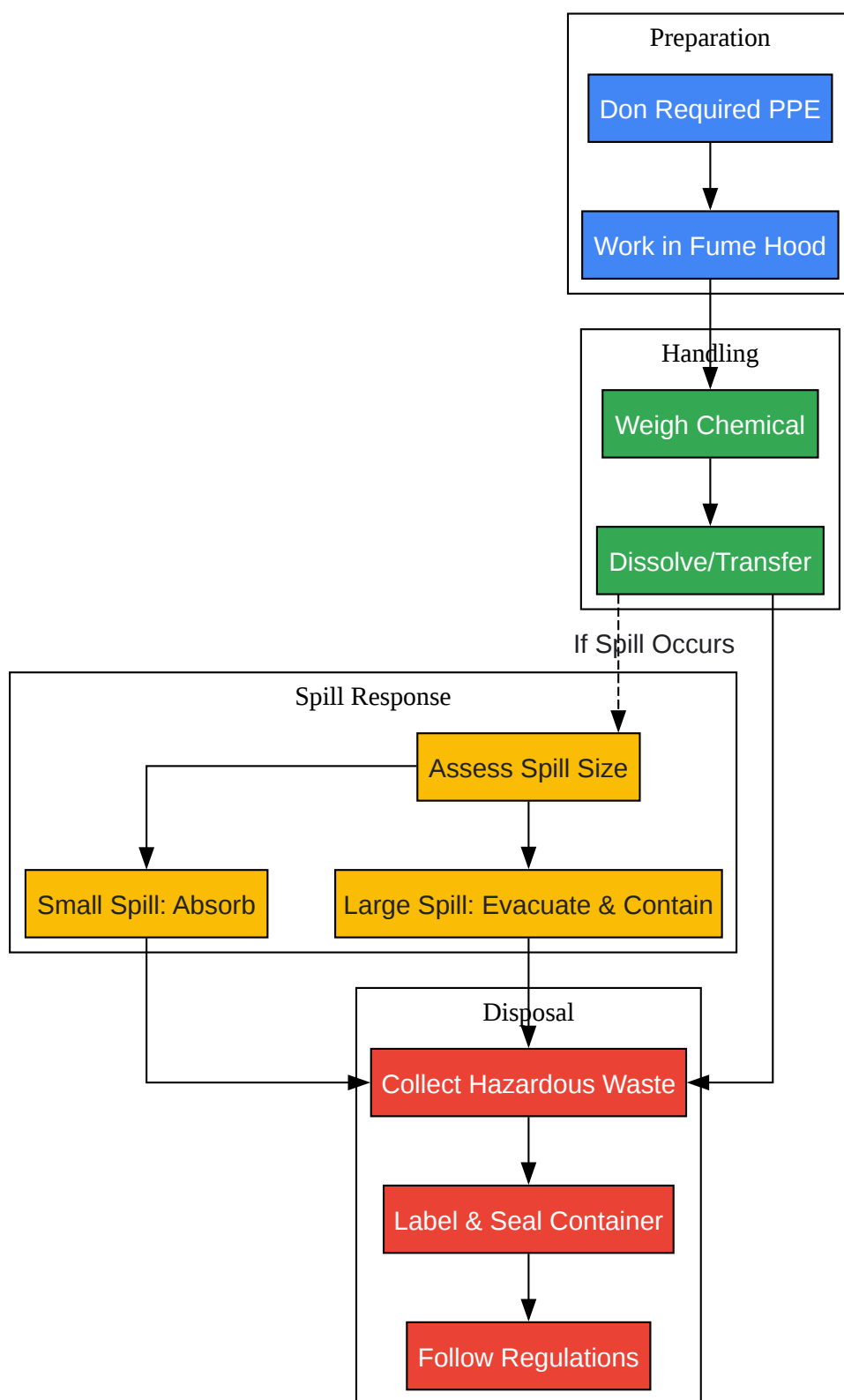
- When dissolving, slowly add the **Benzyl benzoate-d5** to the appropriate solvent in a suitable container.
- Use a properly labeled, sealed container for transfers.
- Ground all equipment containing the material to prevent static discharge.[1]

3. Spills and Emergency Procedures:

- Small Spills: Absorb the spill with an inert material (e.g., sand, diatomaceous earth) and place it in a suitable, closed container for disposal.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Large Spills: Evacuate the area.[\[4\]](#)[\[6\]](#) Wear a full suit, vapor respirator, boots, and gloves.[\[1\]](#) Contain the spill and collect the material for disposal.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[9\]](#)
- Skin Contact: Immediately flush skin with plenty of water.[\[1\]](#) Remove contaminated clothing.[\[1\]](#)
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical advice.[\[3\]](#)[\[9\]](#)

Disposal Plan

- Dispose of **Benzyl benzoate-d5** and any contaminated materials as hazardous waste.[\[3\]](#)
- Collect waste in a properly labeled, sealed, and appropriate container.
- Do not dispose of it down the drain or into the environment.[\[3\]](#)[\[5\]](#)
- Follow all local, regional, and national regulations for chemical waste disposal.[\[4\]](#)



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